

Application Note & Protocol: Quantification of 13,14-dihydro-15-keto-PGE1 in Tissue

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Compound of Interest

Compound Name: 13,14-dihydro-15-keto-PGE1

Cat. No.: B156300

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Prostaglandin E1 (PGE1) is a bioactive lipid mediator involved in various physiological processes, including vasodilation, inflammation, and cytoprotection. Due to its short half-life in circulation, direct measurement of PGE1 can be challenging. **13,14-dihydro-15-keto-PGE1** is a stable, inactive metabolite of PGE1, and its quantification in tissue samples serves as a reliable indicator of local PGE1 synthesis and activity. This document provides a detailed protocol for the measurement of **13,14-dihydro-15-keto-PGE1** in tissue samples using solid-phase extraction followed by either enzyme-linked immunosorbent assay (ELISA) or liquid chromatography-tandem mass spectrometry (LC-MS/MS).

PGE1 Metabolic Pathway

Prostaglandin E1 is enzymatically converted to its inactive metabolite, **13,14-dihydro-15-keto-PGE1**, in a two-step process. First, the hydroxyl group at carbon 15 is oxidized by 15-hydroxyprostaglandin dehydrogenase (15-PGDH) to form 15-keto-PGE1. Subsequently, the double bond at carbon 13 is reduced by 15-ketoprostaglandin Δ 13-reductase (13-PGR) to yield the stable metabolite **13,14-dihydro-15-keto-PGE1**.



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Metabolic conversion of PGE1 to its stable metabolite.

Experimental Protocol

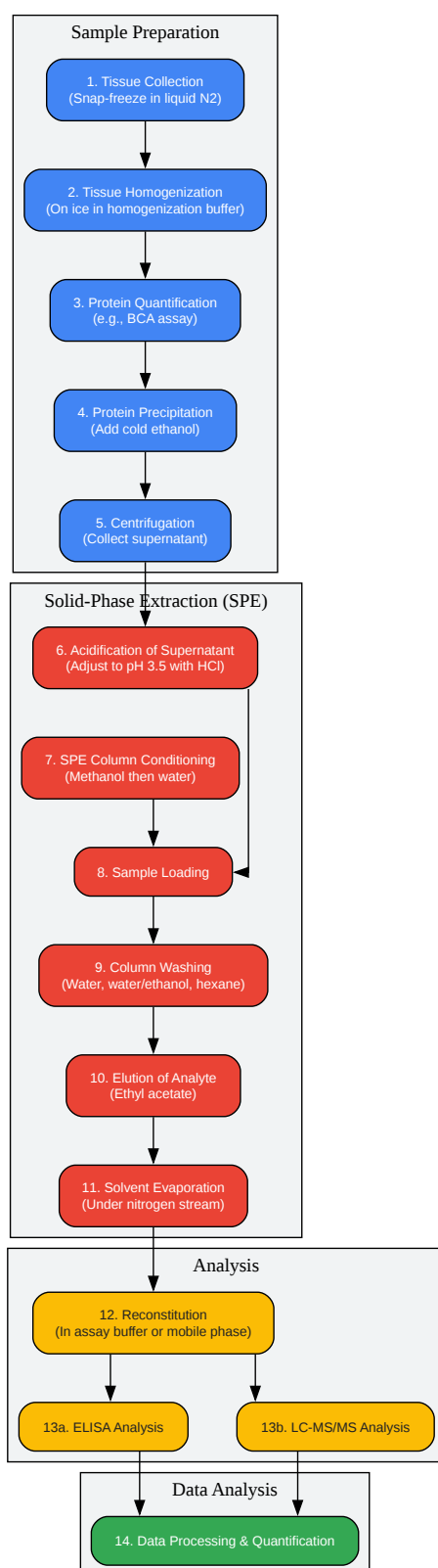
This protocol outlines the necessary steps for tissue sample preparation, extraction, and subsequent analysis of **13,14-dihydro-15-keto-PGE1**.

I. Materials and Reagents

- Tissue Samples: Snap-frozen in liquid nitrogen and stored at -80°C.
- Homogenization Buffer: 20 mM Tris-HCl, pH 7.8, containing protease and phosphatase inhibitors.
- Internal Standard: Deuterated **13,14-dihydro-15-keto-PGE1** (for LC-MS/MS).
- Solid-Phase Extraction (SPE) Columns: C18 cartridges.
- SPE Reagents: Methanol, ethanol, ethyl acetate, hexane, and ultra-pure water.
- pH Adjustment: 2M Hydrochloric Acid (HCl).
- Detection:
 - ELISA: Commercially available ELISA kit for **13,14-dihydro-15-keto-PGE1** or a related metabolite.
 - LC-MS/MS: High-performance liquid chromatograph coupled to a tandem mass spectrometer.

II. Experimental Workflow

The overall workflow for the quantification of **13,14-dihydro-15-keto-PGE1** in tissue is depicted below.



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